

# What are the physical properties of 9-Octadecenoic acid (9Z)-, dodecyl ester?

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 9-Octadecenoic acid (9Z)-,  
dodecyl ester

Cat. No.: B1237561

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **9-Octadecenoic acid (9Z)-, dodecyl ester**

## Introduction

**9-Octadecenoic acid (9Z)-, dodecyl ester**, commonly known as dodecyl oleate or lauryl oleate, is a long-chain wax ester. It is synthesized from the esterification of oleic acid, a monounsaturated omega-9 fatty acid, and dodecanol (lauryl alcohol).<sup>[1][2]</sup> This compound is recognized for its lubricating and emollient properties, leading to its widespread application in the cosmetics, personal care, and pharmaceutical industries.<sup>[1][2]</sup> In cosmetic formulations, it functions as a skin-conditioning agent, emulsifier, and thickener, enhancing product texture and stability.<sup>[1][2]</sup> It is typically a colorless to slightly yellow liquid at room temperature.<sup>[1][2][3]</sup>

This technical guide provides a comprehensive overview of the key physical properties of **9-Octadecenoic acid (9Z)-, dodecyl ester**, presents standardized experimental methodologies for their determination, and illustrates its chemical identity through a logical relationship diagram.

## Data Presentation: Physical and Chemical Properties

The quantitative physical and chemical properties of **9-Octadecenoic acid (9Z)-, dodecyl ester** are summarized in the table below. The data has been compiled from various chemical databases and supplier specifications. It is important to note that some values are predicted based on computational models and are indicated as such.

Property	Value
CAS Number	36078-10-1[4][5][6][7]
Molecular Formula	C <sub>30</sub> H <sub>58</sub> O <sub>2</sub> [1][2][4][6][8]
Molecular Weight	450.78 g/mol [1][4][8]
Appearance	Colorless to slightly yellow liquid[1][2][3]
Melting Point	14.5 °C[4][8][9]
Boiling Point	519.6 ± 29.0 °C at 760 mmHg (Predicted)[4][6][8]
Density	0.865 ± 0.06 g/cm <sup>3</sup> (Predicted)[4][6][8]
Refractive Index	1.46[4][6]
Flash Point	71.3 °C[4][6][9]
Vapor Pressure	6.75 x 10 <sup>-11</sup> mmHg at 25 °C[4][6][9]
Octanol/Water Partition Coefficient (LogP)	13.623 (Estimated)[8]
Solubility	Low solubility in water[1][2]
Storage Temperature	Room Temperature, sealed in a dry place[8][9] or -20°C for long-term storage[1][2]

## Experimental Protocols

While specific experimental documentation for **9-Octadecenoic acid (9Z)-, dodecyl ester** is not detailed in the provided search results, the physical properties listed are determined by well-established, standardized methods. Below are general protocols for key properties, applicable to long-chain fatty acid esters.

### 1. Melting Point Determination (Capillary Method - OECD TG 102)

- Principle: This method involves heating a small, powdered sample in a capillary tube within a calibrated apparatus and observing the temperature range over which the substance melts.
- Methodology:
  - A small amount of the substance is introduced into a capillary tube, which is then placed in the heating block of a melting point apparatus.
  - The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
  - The temperatures at which the substance begins to melt and at which it becomes completely liquid are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow.

### 2. Boiling Point Determination (Ebulliometer Method - OECD TG 103)

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. An ebulliometer measures this temperature precisely.
- Methodology:
  - The liquid is placed in the ebulliometer, which is equipped with a heating element, a condenser, and a calibrated temperature sensor.
  - The liquid is heated to a steady boil, and the temperature of the vapor-liquid equilibrium is recorded.
  - The measured boiling point is corrected to standard atmospheric pressure (760 mmHg). The values cited are often computationally predicted due to the high boiling point of this compound, which can lead to decomposition.

### 3. Density Measurement (Oscillating U-tube Method - OECD TG 109)

- Principle: This method measures the density of a liquid by relating the oscillation frequency of a U-shaped tube to the mass of the liquid contained within it.

- Methodology:
  - A digital density meter with an oscillating U-tube is calibrated using reference standards (e.g., dry air and pure water).
  - The liquid sample is injected into the U-tube, which is maintained at a constant, specified temperature (e.g., 20 °C).
  - The instrument measures the period of oscillation of the tube containing the sample and calculates the density.

#### 4. Refractive Index Measurement (Refractometer - ASTM D1218)

- Principle: The refractive index is a dimensionless number that describes how fast light propagates through a material. It is a characteristic property of a substance.
- Methodology:
  - An Abbe refractometer is calibrated using a standard of known refractive index.
  - A few drops of the liquid sample are placed on the prism of the refractometer.
  - The prism is thermostatically controlled to a specific temperature (e.g., 25 °C).
  - Light is passed through the sample, and the operator adjusts the instrument to find the critical angle, from which the refractive index is read directly from the scale.

## Mandatory Visualization

The following diagram illustrates the logical relationships defining the chemical identity of **9-Octadecenoic acid (9Z)-, dodecyl ester**.

Caption: Chemical identity map for Dodecyl Oleate.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. chembk.com [chembk.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. chembk.com [chembk.com]
- 5. Dodecyl oleate | 36078-10-1 - BuyersGuideChem [buyersguidechem.com]
- 6. chemnet.com [chemnet.com]
- 7. Lauryl Oleate | C30H58O2 | CID 6437535 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. chemicalbook.com [chemicalbook.com]
- 9. Lauryl oleate | lookchem [lookchem.com]
- To cite this document: BenchChem. [What are the physical properties of 9-Octadecenoic acid (9Z)-, dodecyl ester?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237561#what-are-the-physical-properties-of-9-octadecenoic-acid-9z-dodecyl-ester]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)